

Part 1: Chemical Architecture & Physicochemical Profile

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Compound of Interest

Compound Name: Sodium 2-nitrophenolate

CAS No.: 36729-73-4

Cat. No.: B7771937

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Sodium 2-nitrophenolate is the sodium salt of o-nitrophenol.[2][5] Its structure features a nitro group (-NO₂) ortho to the phenolate oxygen, creating a strong intramolecular hydrogen bond in the parent phenol, which is disrupted in the salt form to enhance water solubility and nucleophilicity.[4]

Table 1: Physicochemical Specifications

Property	Specification
CAS Number	824-39-5
IUPAC Name	Sodium 2-nitrophenolate
Formula	C ₆ H ₄ NNaO ₃
Molecular Weight	161.09 g/mol
Appearance	Red to deep yellow crystalline powder
Solubility	Highly soluble in water; sparingly soluble in ethanol; insoluble in non-polar solvents.[1][2]
pKa (Parent Phenol)	~7.2 (indicating weak acidity of the parent, stable salt formation at pH > 8)
Stability	Stable under alkaline conditions; prone to protonation and precipitation as o-nitrophenol in acidic media (pH < 6).[4]

Part 2: Synthesis & Purification Protocols

For research and pharmaceutical applications requiring high purity (>99%), the synthesis typically proceeds via the alkaline hydrolysis of 2-nitrophenol or the nucleophilic substitution of o-nitrochlorobenzene. The following protocol outlines the direct neutralization method, preferred for its atom economy and yield.

Protocol: Stoichiometric Neutralization

- Reagents: 2-Nitrophenol (99%), Sodium Hydroxide (10M aq), Ethanol (Abs).[4]
- Dissolution: Dissolve 13.9 g (0.1 mol) of 2-nitrophenol in 50 mL of ethanol at 40°C.
- Neutralization: Dropwise add 10 mL of 10M NaOH. The solution will shift from pale yellow to deep red.
- Crystallization: Cool the mixture to 4°C for 12 hours. The sodium salt precipitates as red needles.

- Purification: Filter and wash with cold diethyl ether to remove unreacted phenol. Recrystallize from minimal hot water/ethanol (1:5).
- Drying: Vacuum dry at 60°C over P₂O₅.

Figure 1: Synthesis Logic Flow

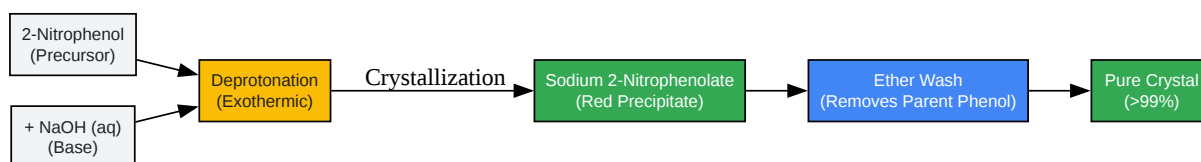


Figure 1: Synthesis and Purification Workflow

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Part 3: Biological Mechanism of Action[4]

Sodium 2-nitrophenolate operates through distinct mechanisms in plant versus mammalian systems. In drug development, it serves as a model for nitro-aromatic metabolism.

A. Plant Systems: Cytoplasmic Streaming

In botany, the compound acts as a rapid-response biostimulant. It lowers the activation energy for cytoplasmic streaming (cyclosis), enhancing the intracellular transport of nutrients and auxin.[4] This is mediated by the modulation of calcium channels and ATPase activity.

B. Mammalian Systems: Nitroreduction & Metabolism

For toxicologists and pharmacologists, the primary interest lies in the metabolic fate of the nitro group.

- Phase I Metabolism: The nitro group is reduced by cytosolic nitroreductases and microsomal cytochrome P450s (specifically CYP1A2) to form the hydroxylamine intermediate, and eventually 2-aminophenol.

- Toxicological Relevance: While the sodium salt has low acute toxicity (LD50 > 1000 mg/kg in mice), the intermediate hydroxylamines can be reactive.[4] It is used as a reference standard to study the reductive capacity of liver microsomes.

Figure 2: Dual-System Mechanism

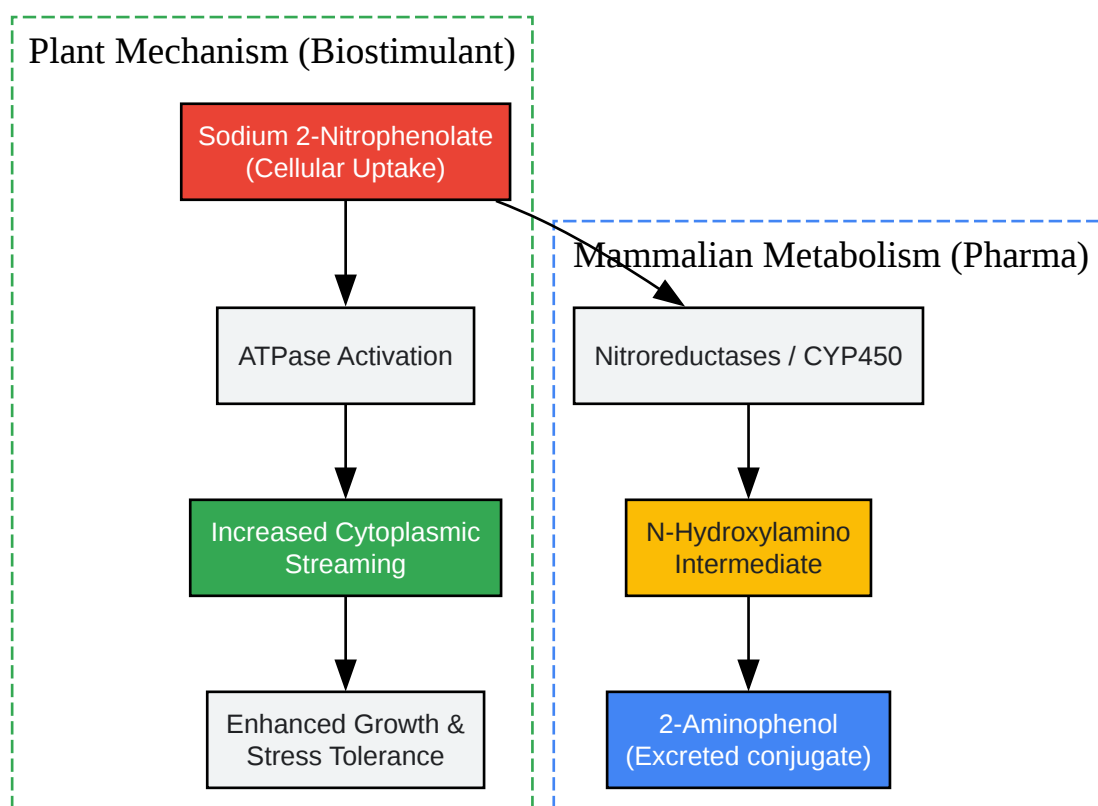


Figure 2: Divergent Biological Pathways

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Part 4: Analytical Characterization (HPLC)

Precise quantification is required for residue analysis and formulation stability testing. The following HPLC method is validated for separating 2-nitrophenolate from its isomers (3- and 4-nitrophenolate).

Protocol: Reverse-Phase HPLC Analysis

- Instrument: Agilent 1260 Infinity or equivalent with DAD.

- Column: C18 (e.g., Agilent Eclipse XDB-C18, 250 mm × 4.6 mm, 5 μm).[4]
- Mobile Phase: Methanol : Water (containing 0.1% Acetic Acid) = 60 : 40 (v/v).[4]
 - Note: Acid helps suppress ionization of residual free phenols, sharpening peaks.[4]
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- Detection: UV @ 280 nm (aromatic ring) or 335 nm (nitro-conjugation).
- Injection Volume: 10–20 μL.
- Retention Time: ~7.0 min (distinct from 4-nitrophenolate at ~5.5 min).

Figure 3: Analytical Workflow

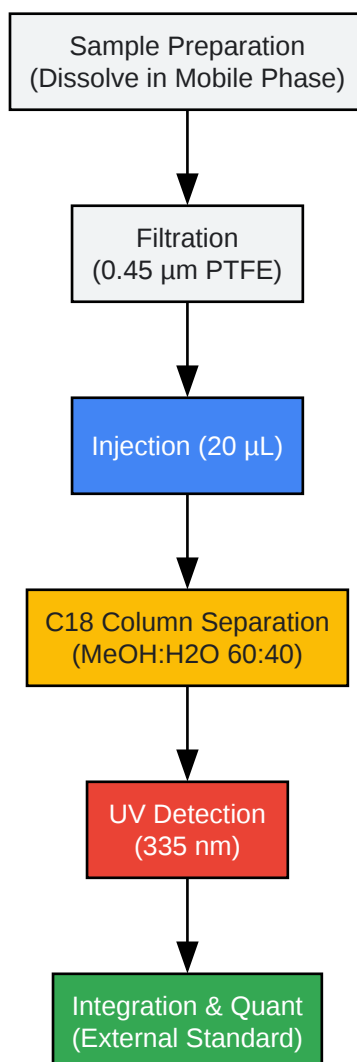


Figure 3: HPLC Quantification Workflow

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Part 5: Pharmaceutical Applications[3][6][7]

While its direct use as a drug is limited, **Sodium 2-nitrophenolate** is a critical synthetic equivalent in drug design.

- Precursor for Benzoxazoles: The reduction of **Sodium 2-nitrophenolate** yields 2-aminophenol. This is the immediate precursor for the synthesis of Benzoxazoles (via cyclization with carboxylic acids), a privileged scaffold found in:
 - NSAIDs (e.g., Benoxaprofen derivatives)[4]

- Antimicrobials[4]
- Antifungal agents[1][4]
- Metabolic Probe: In ADME (Absorption, Distribution, Metabolism, Excretion) studies, **Sodium 2-nitrophenolate** is used to assess the nitro-reduction capacity of anaerobic gut bacteria and hepatic enzymes, helping predict the metabolism of nitro-containing drugs (e.g., Metronidazole, Chloramphenicol).[4]

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